

Safe Disposal of L-(-)-Mannose-13C-1: A Procedural Guide

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Compound of Interest

Compound Name: L-(-)-Mannose-13C-1

Cat. No.: B12402712

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **L-(-)-Mannose-13C-1**. The following procedures are designed to ensure safe handling and compliance with standard laboratory practices. Isotopic labeling with ¹³C does not significantly alter the chemical properties or hazards of the parent compound, L-(-)-Mannose. Therefore, the disposal procedures for **L-(-)-Mannose-13C-1** should align with those for the unlabeled compound.^[1]

Safety and Handling Overview

L-(-)-Mannose and its isomers are not classified as hazardous substances. However, standard laboratory personal protective equipment (PPE) should always be worn to minimize any potential exposure.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate protective gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.

Physical and Chemical Properties

The following table summarizes the typical physical and chemical properties of Mannose. This data is primarily for the non-isotopically labeled form but is representative for **L-(-)-Mannose-13C-1**.

Property	Value
Appearance	White to off-white crystalline powder[2][3]
Molecular Formula	C ₆ H ₁₂ O ₆
Molecular Weight	181.16 g/mol (for 13C-1 variant)
Melting Point	133 - 142 °C (271.4 - 287.6 °F)[1]
Solubility	Soluble in water
Odor	Odorless
Bioaccumulation	Bioaccumulation is not expected

Step-by-Step Disposal Protocol

Follow these steps to ensure the safe and compliant disposal of **L-(-)-Mannose-13C-1**.

1. Waste Identification and Segregation:

- **Determine Contamination Status:** Assess whether the **L-(-)-Mannose-13C-1** waste is pure or mixed with other chemical or biological materials.
- **Uncontaminated Waste:** If the material is pure and uncontaminated, it can be disposed of as non-hazardous chemical waste.
- **Contaminated Waste:** If the material is mixed with hazardous substances (e.g., solvents, cytotoxic agents), the entire mixture must be treated as hazardous waste. The disposal protocol should then follow the specific requirements for the contaminating substance(s).

2. Packaging and Labeling:

- **Solid Waste:** Place uncontaminated, solid **L-(-)-Mannose-13C-1** waste in a clearly labeled, sealed container.

- Liquid Waste (Solutions): For aqueous solutions of **L-(-)-Mannose-13C-1**, consult your institution's guidelines for the disposal of non-hazardous aqueous chemical waste.
- Labeling: The container label should clearly state "**L-(-)-Mannose-13C-1**" and indicate that it is non-hazardous waste.

3. Disposal:

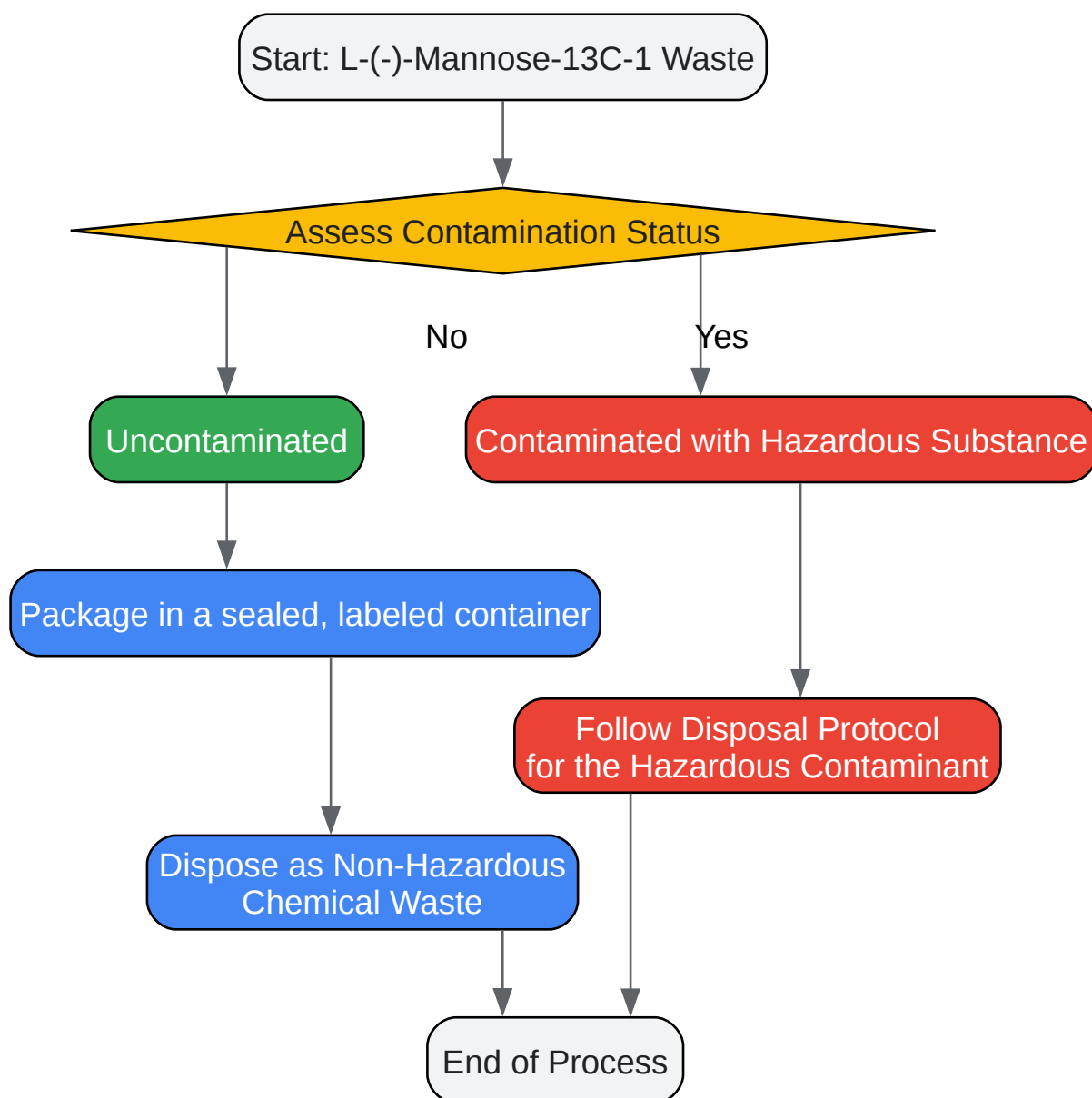
- Consult Institutional Guidelines: Always adhere to your institution's specific safety guidelines and waste disposal procedures.
- Non-Hazardous Waste Stream: Dispose of the properly packaged and labeled uncontaminated waste through the designated non-hazardous chemical waste stream.

4. Spill Cleanup:

- Solid Spills: Sweep up the material, avoiding dust formation, and place it into a suitable, sealed container for disposal.
- Liquid Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Area Decontamination: Clean the spill area thoroughly with water.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **L-(-)-Mannose-13C-1**.



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Caption: Disposal workflow for **L-(-)-Mannose-13C-1**.

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